

# Safe Disposal of Iodohippurate Sodium I-123: A Procedural Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Iodohippurate sodium I-123*

Cat. No.: *B1260339*

[Get Quote](#)

The proper handling and disposal of Iodohippurate sodium I-123 are critical for ensuring laboratory safety and regulatory compliance. As a radiopharmaceutical, it necessitates strict adherence to protocols designed to minimize radiation exposure and prevent environmental contamination. This guide provides detailed, step-by-step procedures for the safe disposal of Iodine-123 (I-123) waste, tailored for research and drug development professionals. All procedures must be conducted in accordance with your institution's Radiation Safety Officer (RSO) and all applicable local, state, and federal regulations.[1][2]

## General Safety and Handling Precautions

Before beginning any procedure involving I-123, it is imperative to follow the principle of ALARA (As Low As Reasonably Achievable) to minimize radiation exposure.[3][4]

- Personal Protective Equipment (PPE): At a minimum, wear disposable gloves, a lab coat, and safety glasses when handling radioactive materials.[3][4][5]
- Shielding: Use appropriate shielding, such as lead or leaded Plexiglas, to minimize exposure while handling I-123.[3][4] Shield waste containers as necessary to keep the dose rate in accessible areas ALARA.[4]
- Designated Areas: Clearly mark all areas where radioactive materials are used.[3] Cover workbenches with plastic-backed absorbent paper and change it regularly or if contaminated. [3][4]

- Contamination Monitoring: Regularly monitor yourself and the work area for contamination during and after each use of radioactive material.[\[4\]](#) Perform and record lab surveys as required by your institution.[\[3\]](#)[\[4\]](#)
- Volatile Materials: Any work that may generate volatile, gaseous, or aerosolized I-123 must be performed in a properly operating fume hood equipped with a charcoal and/or HEPA filter.[\[3\]](#)

## Principle of Disposal: Decay-in-Storage (DIS)

The primary disposal method for short- and medium-lived radionuclides like I-123 is "Decay-in-Storage." This process involves storing the radioactive waste in a safe, shielded location until the radioactivity decays to negligible levels, after which it can be disposed of as non-radioactive waste. A common rule of thumb is to store the waste for a minimum of 10 half-lives.[\[6\]](#)[\[7\]](#) For I-123, with a half-life of 13.2 hours, this equates to a storage period of at least 132 hours (5.5 days).

## Iodine-123 Properties and Disposal Data

The following table summarizes the key characteristics of Iodine-123 relevant to its safe disposal.

Property	Value	Implication for Disposal
Half-Life	13.2 hours[4]	Categorized as a medium half-life isotope.[6] Suitable for Decay-in-Storage.
Radiation Type	Gamma Emitter[4]	Requires lead shielding to minimize exposure from waste containers.[3][4]
Minimum Decay Period	10 Half-Lives (132 hours or 5.5 days)	Waste must be stored securely for this duration before survey and disposal.[6][7]
Waste Segregation	Physical Form (Solid, Liquid, Sharps)	Waste must be segregated by its physical form and radionuclide. Do not mix with other isotopes.[7]

## Step-by-Step Disposal Protocol for Iodohippurate Sodium I-123

This protocol outlines the standard operating procedure for the collection, storage, and final disposal of I-123 waste.

### Step 1: Waste Segregation at the Point of Generation

Proper segregation is crucial to prevent the creation of "mixed waste" (combinations of radioactive, chemical, and/or biological waste), which is more complex and costly to dispose of. [3][4]

- Prepare Labeled Containers: Before starting work, prepare dedicated waste containers for I-123. Containers must be clearly labeled with the radiation symbol, the isotope ("Iodine-123" or "I-123"), the date, and the estimated activity.[3]
- Segregate by Form:

- Solid Waste: Gloves, absorbent paper, vials, and other contaminated solid materials should be placed in a designated, shielded solid waste bin.
- Liquid Waste: Aqueous radioactive solutions should be collected in a clearly labeled, shatter-resistant container. Do not pour measurable quantities of radioactive material down the drain.[\[3\]](#)
- Sharps Waste: Contaminated needles, syringes, and other sharps must be placed in a designated, shielded sharps container.[\[8\]](#)

## Step 2: Decay-in-Storage

- Transfer to Storage: Once a waste container is full, seal it securely.
- Label for Storage: Attach a "Decay-in-Storage" tag to the container. This tag should include:
  - Isotope: Iodine-123
  - Date the container was sealed ("Date Closed")[\[6\]](#)
  - Estimated Activity
  - Responsible Principal Investigator/Researcher
  - Calculated Disposal Date (Date Closed + at least 10 half-lives)
- Store Securely: Place the sealed container in a designated radioactive waste storage area. This area must be secure, shielded, and approved by your institution's RSO.[\[1\]](#)[\[6\]](#)

## Step 3: Survey and Final Disposal

- Wait for Decay: Do not disturb the waste until after the calculated disposal date has passed.
- Monitor the Waste: After the minimum decay period, survey the container to ensure its radioactivity has decayed to background levels.
  - Use a suitable radiation survey meter (e.g., a GM meter with a pancake probe) to check the external surface of the container.[\[4\]](#)

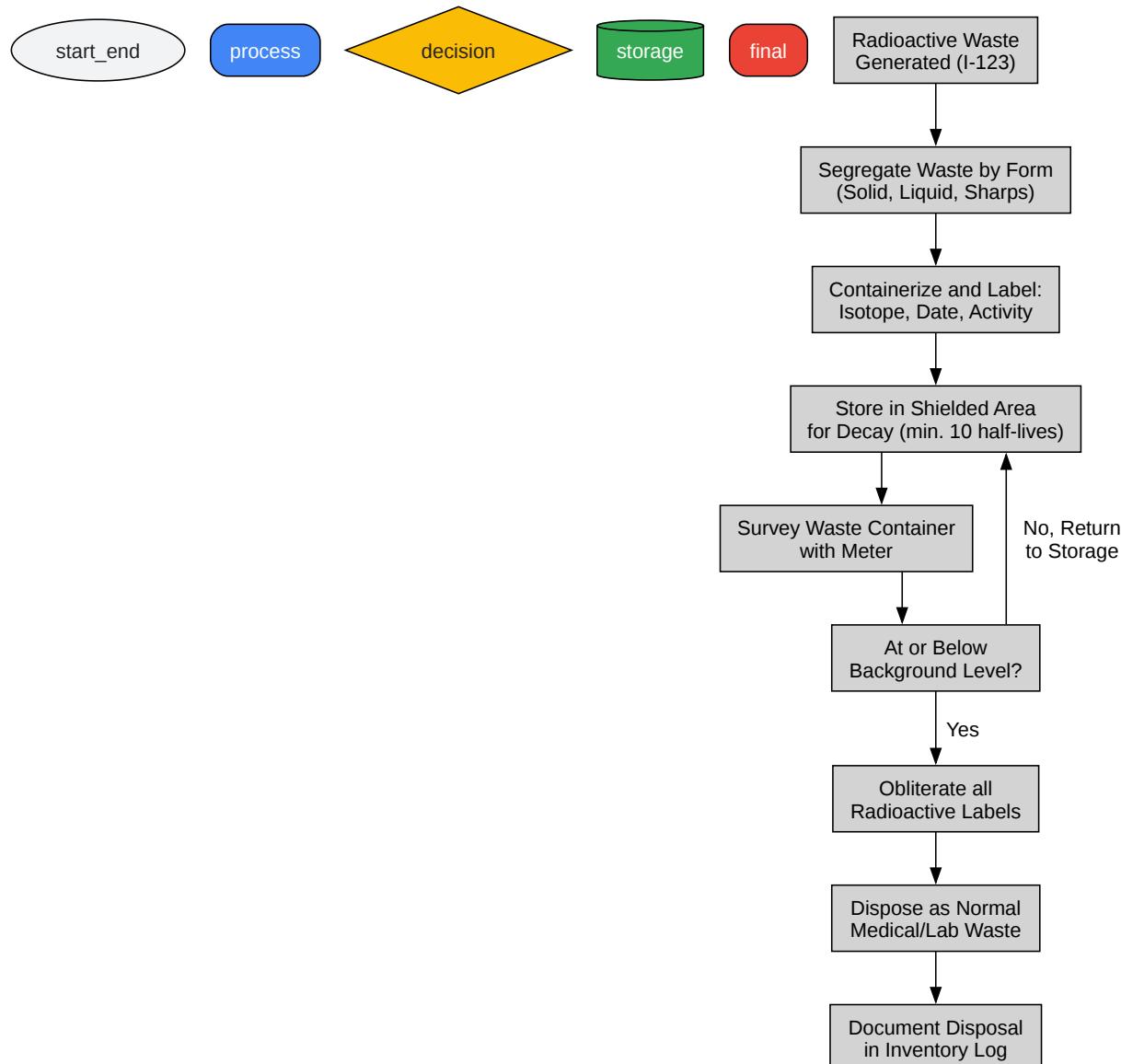
- The reading should be indistinguishable from the normal background radiation level of the area.
- If Not Decayed: If the container still reads above background, it must be returned to storage, the date of the survey noted, and re-surveyed at a later time.[6]
- Final Disposal: Once the waste is confirmed to be at background levels, it can be disposed of.
  - Obliterate Labels: Completely deface or remove all radioactive material labels, symbols, and markings from the container.[6]
  - Dispose as Normal Waste: The de-identified waste can now be disposed of as standard medical or laboratory waste, following institutional guidelines.[1][6]

## Step 4: Maintain Accurate Records

Keep a detailed inventory and logbook of all radioactive materials, including records of receipt, use, and final disposal.[3][4] This documentation is essential for regulatory compliance and inspections.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of Iodohippurate sodium I-123 waste.

[Click to download full resolution via product page](#)

Caption: Workflow for the Decay-in-Storage disposal of Iodine-123 waste.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. obaid.info [obaid.info]
- 2. pharmacyce.unm.edu [pharmacyce.unm.edu]
- 3. hpschapters.org [hpschapters.org]
- 4. case.edu [case.edu]
- 5. radiology.wisc.edu [radiology.wisc.edu]
- 6. radiology.wisc.edu [radiology.wisc.edu]
- 7. Radioactive Waste Management in A Hospital - PMC [pmc.ncbi.nlm.nih.gov]
- 8. www-pub.iaea.org [www-pub.iaea.org]
- To cite this document: BenchChem. [Safe Disposal of Iodohippurate Sodium I-123: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1260339#iodohippurate-sodium-i-123-proper-disposal-procedures>

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)